

Safety and handling guidelines for 4-Bromo-1-butanol-d8

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Compound of Interest

Compound Name: 4-Bromo-1-butanol-d8

Cat. No.: B157970

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An In-depth Technical Guide to the Safety and Handling of **4-Bromo-1-butanol-d8**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Bromo-1-butanol-d8**, a deuterated bromoalkane used in specialized research and development. Given the limited availability of a specific Safety Data Sheet (SDS) for the deuterated form, this document primarily relies on the SDS for the non-deuterated analogue, 4-Bromo-1-butanol, and supplements this with established best practices for handling deuterated and halogenated organic compounds.

Chemical Identification and Physical Properties

4-Bromo-1-butanol-d8 is the deuterium-labeled version of 4-Bromo-1-butanol.^[1] While specific physical data for the deuterated compound is not readily available, the properties of the non-deuterated form provide a close approximation.

Table 1: Physical and Chemical Properties of 4-Bromo-1-butanol

Property	Value	Reference
Molecular Formula	C ₄ H ₉ BrO	
Molecular Weight	153.02 g/mol	[2]
Appearance	Colorless to light yellow liquid	[3][4]
Boiling Point	56-58 °C at 2 mmHg	[4]
Flash Point	7 °C (44.6 °F)	
Density	1.068 g/cm ³	[4]
Refractive Index	1.479	[4]
Solubility	Insoluble in water, soluble in most organic solvents.[5]	
Storage Temperature	-20°C	

Hazard Identification and Classification

4-Bromo-1-butanol is classified as a hazardous substance. The GHS classifications for the non-deuterated compound are summarized below. It is prudent to assume that **4-Bromo-1-butanol-d8** possesses similar hazards.

Table 2: GHS Hazard Classification for 4-Bromo-1-butanol

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable Liquids	Category 2	Danger	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	Warning	H335: May cause respiratory irritation

Source:

Toxicology and Health Effects

Bromoalkanes, as a class of compounds, are known to be more toxic than their chloroalkane counterparts and can act as alkylating agents.^[6] While specific toxicological data for **4-Bromo-1-butanol-d8** is not available, the non-deuterated form is known to be harmful if swallowed and causes irritation to the skin, eyes, and respiratory system.^{[3][5]}

Experimental Protocols for Safe Handling

A detailed protocol for the safe handling of **4-Bromo-1-butanol-d8** is crucial to minimize exposure and ensure a safe laboratory environment.

4.1. Risk Assessment and Planning

- Hazard Identification:** Review the known hazards of 4-Bromo-1-butanol (flammability, irritant). Assume the deuterated compound has similar properties.
- Exposure Scenarios:** Identify all potential routes of exposure (inhalation, skin contact, eye contact, ingestion) during handling, use, and disposal.

- Control Measures: Determine the necessary control measures, including engineering controls, administrative controls, and personal protective equipment (PPE).

4.2. Engineering Controls

- Fume Hood: All handling of **4-Bromo-1-butanol-d8**, including weighing, transferring, and use in reactions, must be conducted in a certified chemical fume hood to prevent inhalation of vapors.
- Ventilation: Ensure the laboratory has adequate general ventilation.
- Grounding: Use grounding and bonding for containers and receiving equipment to prevent static discharge, which can ignite the flammable liquid.[\[7\]](#)

4.3. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are mandatory.[\[7\]](#) A face shield should be worn if there is a splash hazard.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene) that have been inspected for integrity before use.[\[7\]](#)
- Skin Protection: A flame-retardant lab coat and closed-toe shoes are required.[\[7\]](#)
- Respiratory Protection: If working outside of a fume hood is unavoidable (not recommended), a full-face respirator with an appropriate organic vapor cartridge should be used.[\[7\]](#)

4.4. Handling and Storage Procedures

- Receiving and Unpacking: Upon receipt, inspect the container for damage. Unpack in a well-ventilated area.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[8\]](#) The recommended storage temperature is -20°C. Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)

- Inert Atmosphere: For long-term storage and to prevent degradation, consider storing under an inert atmosphere (e.g., argon or nitrogen).
- Dispensing: Use non-sparking tools for all transfers.[\[7\]](#)
- Deuterated Compound Specifics: To maintain isotopic purity, avoid contact with protic solvents (e.g., water, methanol) unless they are also deuterated. Use dry glassware.

4.5. Spill and Emergency Procedures

- Small Spills: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated material in a sealed, labeled container for hazardous waste disposal. Ventilate the area.
- Large Spills: Evacuate the area immediately. Contact the institution's emergency response team.
- Fire: Use carbon dioxide, dry chemical, or alcohol-resistant foam to extinguish fires.[\[8\]](#) Do not use a direct stream of water.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[8\]](#)
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[8\]](#)
 - Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[8\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[8\]](#)

4.6. Waste Disposal

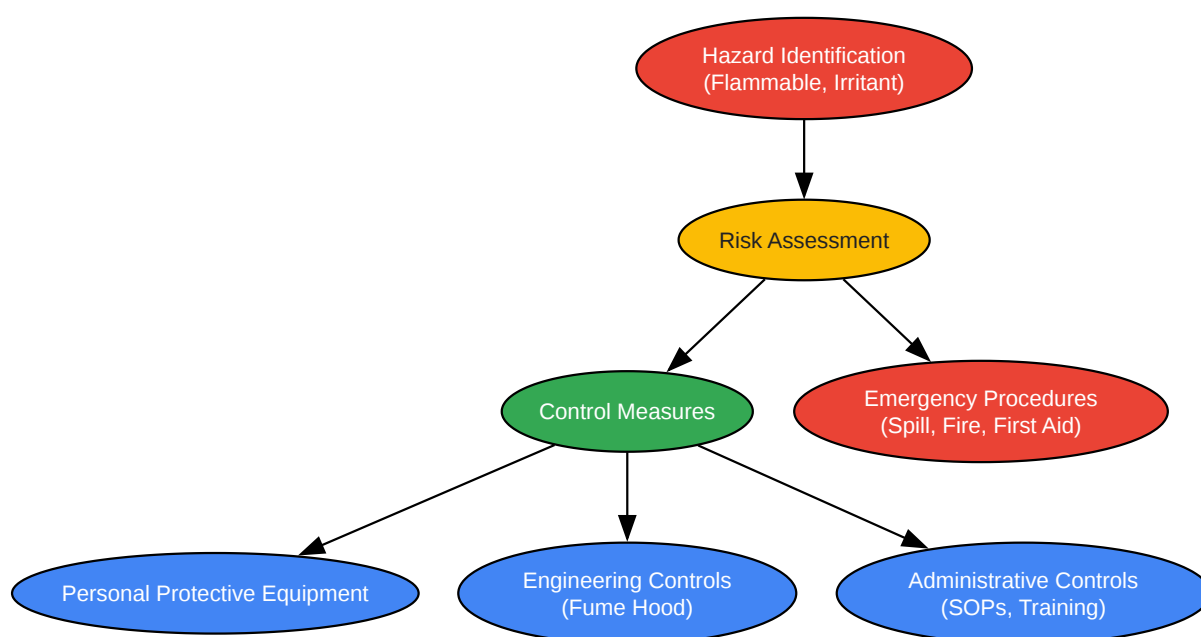
- Classification: **4-Bromo-1-butanol-d8** is a halogenated organic compound and must be disposed of as hazardous waste.

- Collection: Collect waste in a designated, labeled, and sealed container for halogenated organic waste. Do not mix with non-halogenated waste.
- Disposal: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Visualized Workflows and Relationships

To further clarify the safety and handling procedures, the following diagrams illustrate key workflows and logical relationships.

Caption: Experimental workflow for **4-Bromo-1-butanol-d8**.



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